

Personal protective equipment for handling GPI 15427

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GPI 15427

Cat. No.: B1684206

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Essential Safety and Handling Guide for GPI 15427

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GPI 15427**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **GPI 15427** is provided in the table below.

| Property | Value | Source |
|-------------------|--|------------|
| Molecular Formula | C ₂₀ H ₂₀ N ₄ O ₂ | PubChem[1] |
| Molecular Weight | 348.4 g/mol | PubChem[1] |
| IUPAC Name | 4-[(4-methylpiperazin-1-yl)methyl]-8-oxa-15,16-diazatetracyclo[7.7.1.0 ² , ⁷ .0 ¹³ , ¹⁷]heptadeca-1(16),2(7),3,5,9,11,13(17)-heptaen-14-one | PubChem[1] |
| CAS Number | 805242-85-7 | PubChem[1] |

Hazard Identification and Personal Protective Equipment (PPE)

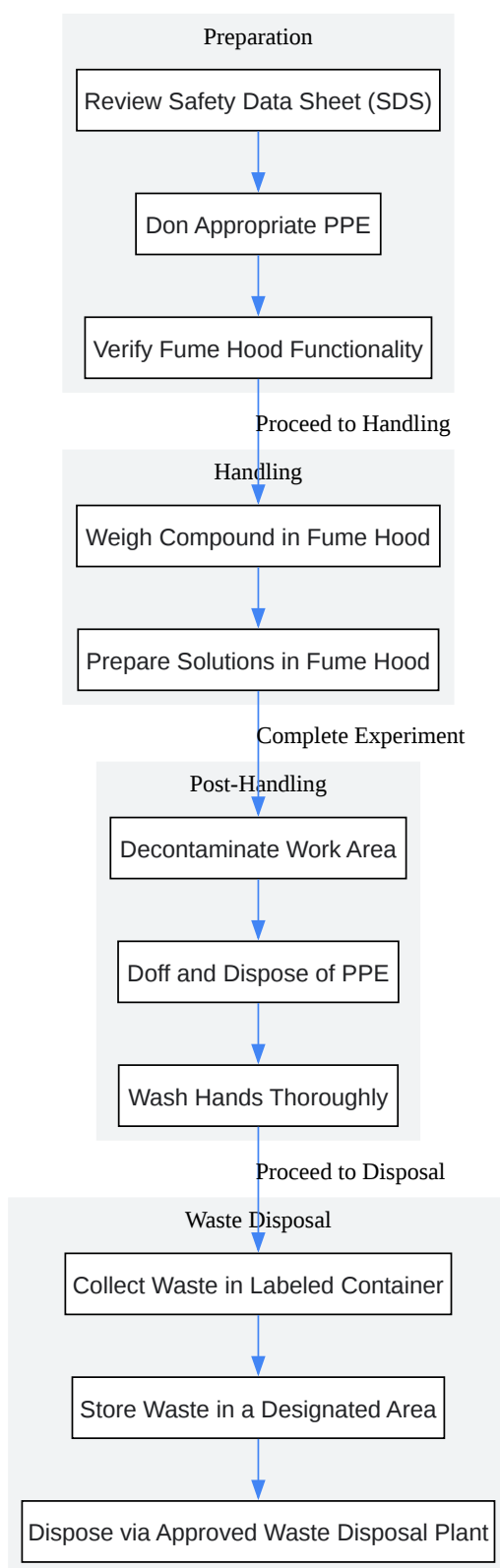
GPI 15427 is a substance with multiple hazards, including the potential to be a strong oxidizer, harmful if swallowed, and fatal upon skin contact. It can cause severe skin burns, serious eye damage, and may lead to organ damage with repeated exposure. Additionally, it is very toxic to aquatic life with long-lasting effects.[2] Some sources also indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation or sensitization. Due to these significant health risks, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

The following table outlines the required PPE for handling **GPI 15427**.

| Body Part | Personal Protective Equipment (PPE) | Justification |
|-------------|--|---|
| Hands | Impervious chemical-resistant gloves (e.g., nitrile rubber). | To prevent skin contact, which can be fatal. Contaminated gloves should be removed and disposed of properly. |
| Eyes | Chemical safety goggles and/or a face shield. | To protect against splashes that can cause serious eye damage. An emergency eye wash station should be readily accessible. ^[2] |
| Body | A lab coat or chemical-resistant apron. In case of significant exposure risk, a full-body suit may be necessary. | To protect against skin contact and contamination of personal clothing. Contaminated clothing must be removed immediately and washed before reuse. ^[2] |
| Respiratory | A NIOSH-approved respirator is required when working with the powder form of the compound or when adequate ventilation is not available. | To prevent inhalation of dust or aerosols, which may cause respiratory irritation or sensitization and other systemic effects. Work should be conducted in a fume hood. |

Operational Plan for Handling

A systematic approach is essential for the safe handling of **GPI 15427**. The following workflow outlines the key steps from preparation to the conclusion of work.



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References

- 1. Gpi-15427 | C₂₀H₂₀N₄O₂ | CID 11739525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labelsds.com [labelsds.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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